

Application Notes and Protocols for 1,3-Benzodioxole-Containing Compounds

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Compound of Interest

Compound Name: 1-(2H-1,3-benzodioxol-5-yl)ethan-1-ol
CAS No.: 6329-73-3
Cat. No.: B1330104

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The 1,3-benzodioxole (also known as methylenedioxyphenyl or MDP) moiety is a prominent structural feature in a variety of naturally occurring and synthetic compounds. This heterocyclic motif is responsible for a wide range of pharmacological activities, primarily through its ability to interact with and modulate the function of key metabolic enzymes and neurotransmitter transporters. These notes provide a detailed overview of the primary mechanisms of action, quantitative data on representative compounds, and detailed protocols for key in vitro assays.

The most well-characterized mechanism of action for many 1,3-benzodioxole-containing compounds is the inhibition of cytochrome P450 (CYP450) enzymes. The methylenedioxy bridge is metabolized by CYP450s to form a reactive carbene intermediate. This intermediate can then form a stable, quasi-irreversible inhibitory complex with the heme iron of the enzyme, effectively inactivating it. This mechanism-based inhibition is a key feature of compounds like the insecticide synergist piperonyl butoxide and the natural hepatotoxin safrole.^[1]

Beyond CYP450 inhibition, the 1,3-benzodioxole scaffold is incorporated into diverse pharmacologically active molecules that target other proteins. Notable examples include:

- MDMA (3,4-methylenedioxymethamphetamine), which primarily targets the serotonin transporter (SERT) to produce its psychoactive effects.[\[2\]](#)[\[3\]](#)
- Tadalafil, a selective inhibitor of phosphodiesterase type 5 (PDE5) used in the treatment of erectile dysfunction.[\[4\]](#)[\[5\]](#)

These application notes will delve into these distinct mechanisms, providing the necessary data and protocols for researchers in pharmacology and drug development.

Data Presentation: Quantitative Analysis of Enzyme/Transporter Inhibition

The following tables summarize the inhibitory potency of key 1,3-benzodioxole-containing compounds against their respective targets.

Table 1: Inhibition of Human Cytochrome P450 (CYP) Isoforms by Safrole

CYP Isoform	IC ₅₀ (μM)	Type of Inhibition
CYP1A2	< 20	Competitive
CYP2A6	< 20	Non-competitive
CYP2E1	< 20	Non-competitive
CYP3A4	> 20	-
CYP2D6	> 20	-

Data sourced from studies using recombinant human P450 enzymes.[\[1\]](#)[\[6\]](#)

Table 2: Tadalafil Inhibition of Phosphodiesterase (PDE) Isoforms

PDE Isoform	IC ₅₀ (nM)	Selectivity vs. PDE5
PDE5	5	1x
PDE6	5100	~1020x
PDE11	-	-

Data sourced from in vitro bioassay studies.[4]

Table 3: MDMA Enantiomer Affinity for Monoamine Transporters

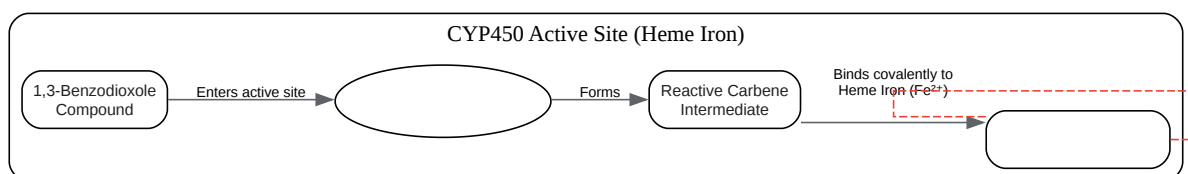
Compound	Target	K _i (nM)
(S)-MDMA	SERT	222 ± 62
(R)-MDMA	SERT	24,500 ± 800

K_i (inhibitor constant) reflects the binding affinity of the compound. A lower K_i indicates higher affinity. Data from radioligand binding assays.[7]

Signaling Pathways and Mechanisms

Mechanism-Based Inhibition of Cytochrome P450

The 1,3-benzodioxole ring is a classic mechanism-based inhibitor of CYP450 enzymes. The process involves enzymatic activation to a reactive species that covalently binds to and inactivates the enzyme.

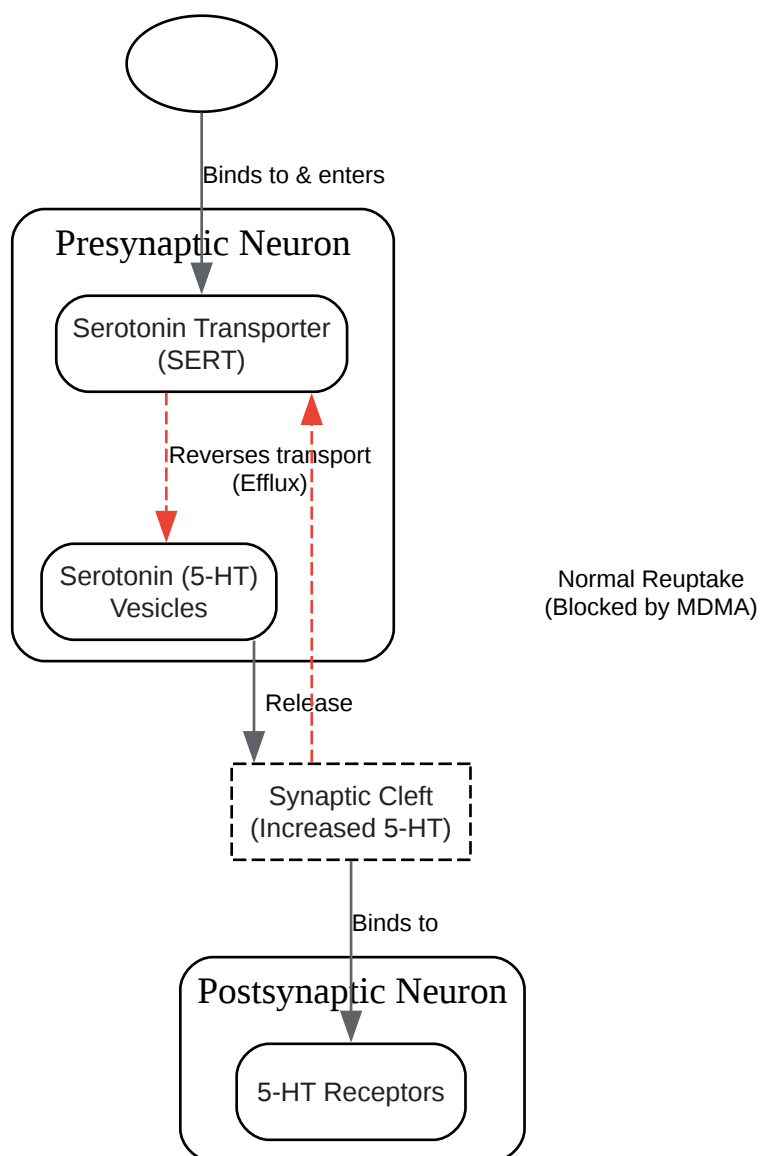


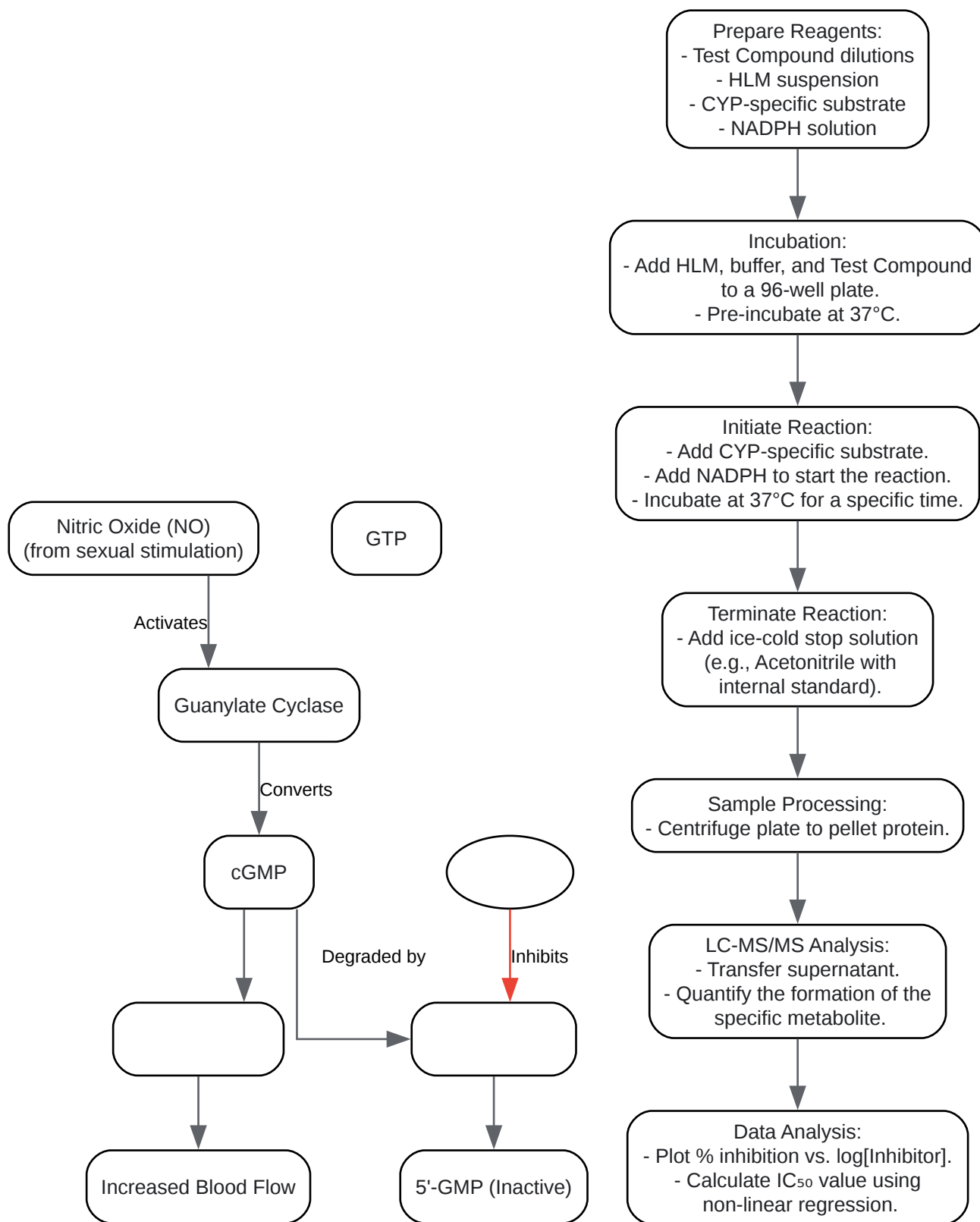
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Mechanism of CYP450 Inactivation by 1,3-Benzodioxole.

MDMA's Action at the Serotonergic Synapse

MDMA exerts its primary effects by altering the function of the serotonin transporter (SERT). It acts as both a competitive inhibitor of serotonin reuptake and a substrate that promotes the reverse transport (efflux) of serotonin from the presynaptic neuron into the synaptic cleft.[3]





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